

(-)-Benzotetramisole: A Technical Guide to Stability, Storage, and Shelf Life

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Compound of Interest

Compound Name: (-)-Benzotetramisole

Cat. No.: B1287878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability, recommended storage conditions, and factors influencing the shelf life of **(-)-Benzotetramisole**. Due to the limited availability of specific, long-term stability data for this compound in publicly accessible literature, this guide synthesizes information from supplier recommendations, data on structurally related compounds, and established principles of pharmaceutical stability testing as outlined by the International Council for Harmonisation (ICH).

Chemical and Physical Properties

(-)-Benzotetramisole, a chiral isothiourea catalyst, is a white to pale yellow crystalline powder. Its structure, featuring a benzimidazole ring fused with a tetrahydrothiazole ring, is fundamental to its catalytic activity and also dictates its stability profile.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ N ₂ S	N/A
Molecular Weight	252.34 g/mol	N/A
Appearance	White to pale yellow crystalline powder	N/A
Chirality	(-)-enantiomer	N/A

Recommended Storage Conditions and Shelf Life

To ensure the chemical integrity and catalytic activity of **(-)-Benzotetramisole**, proper storage is crucial. While a definitive shelf life has not been established through extensive public studies, adherence to the following conditions is recommended to maximize its stability.

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dark place. Recommended at $\leq -16^{\circ}\text{C}$ for long-term storage. For short-term use, $<15^{\circ}\text{C}$ is acceptable.	Low temperatures minimize the rate of potential degradation reactions.
Light	Protect from light.	The benzimidazole moiety may be susceptible to photodegradation.
Atmosphere	Store in a tightly closed container under an inert atmosphere (e.g., argon or nitrogen).	The compound may be sensitive to oxidation and moisture.
Container	Use a glass container with a Teflon-lined closure.	Prevents leaching of impurities from plastic containers and ensures an airtight seal.

The shelf life of **(-)-Benzotetramisole** is highly dependent on adherence to these storage conditions. For research purposes, it is advisable to use the compound within a reasonable timeframe after opening and to periodically assess its purity if stored for extended periods.

Stability Profile and Potential Degradation Pathways

While specific degradation studies on **(-)-Benzotetramisole** are not widely published, its chemical structure suggests potential vulnerabilities to hydrolytic, oxidative, and photolytic degradation. The benzimidazole and isothioureia functional groups are key areas to consider for potential instability.

Hydrolytic Degradation

The isothiourea linkage may be susceptible to hydrolysis, particularly under acidic or basic conditions, which could lead to the opening of the thiazole ring. The stability of the benzimidazole ring itself is generally robust, but extreme pH conditions could promote degradation.

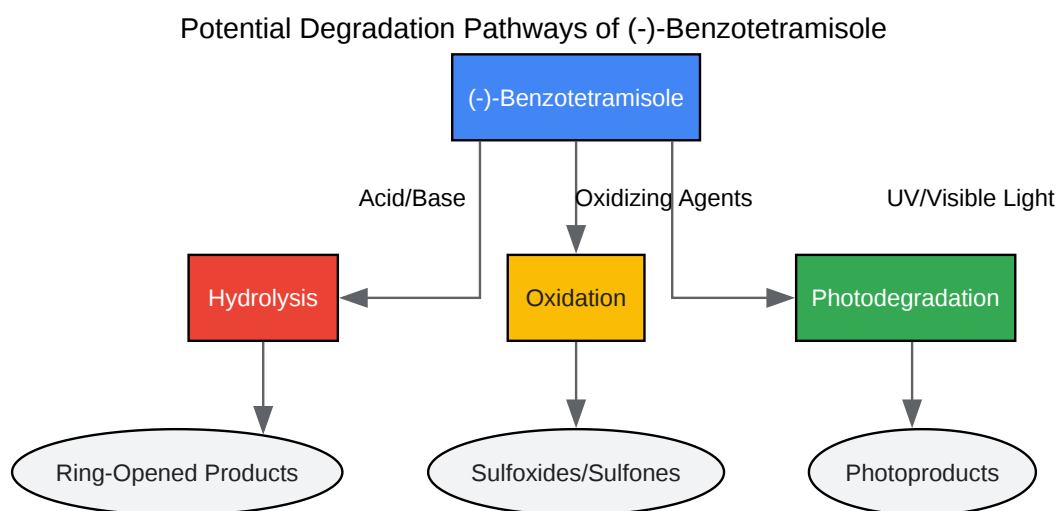
Oxidative Degradation

The sulfur atom in the isothiourea group is a potential site for oxidation, which could lead to the formation of sulfoxides or sulfones, thereby inactivating the catalyst.

Photolytic Degradation

Compounds containing the benzimidazole scaffold have been shown to be susceptible to photodegradation. Exposure to UV or visible light could potentially lead to complex degradation pathways, including ring cleavage or the formation of photoproducts.

A proposed overview of potential degradation pathways is illustrated below.



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Potential Degradation Pathways

Experimental Protocols for Stability Assessment

To rigorously determine the stability of **(-)-Benzotetramisole**, a series of experiments based on ICH guidelines should be conducted. These include forced degradation studies, and long-term and accelerated stability testing.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule. These studies also help in developing and validating a stability-indicating analytical method.

Condition	Protocol
Acid Hydrolysis	Dissolve (-)-Benzotetramisole in a suitable solvent and treat with 0.1 M HCl at 60°C for 24 hours. Neutralize the solution before analysis.
Base Hydrolysis	Dissolve (-)-Benzotetramisole in a suitable solvent and treat with 0.1 M NaOH at 60°C for 24 hours. Neutralize the solution before analysis.
Oxidation	Treat a solution of (-)-Benzotetramisole with 3% H ₂ O ₂ at room temperature for 24 hours.
Thermal Degradation	Expose solid (-)-Benzotetramisole to dry heat at 80°C for 48 hours.
Photostability	Expose a solution of (-)-Benzotetramisole to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter. A dark control should be run in parallel.

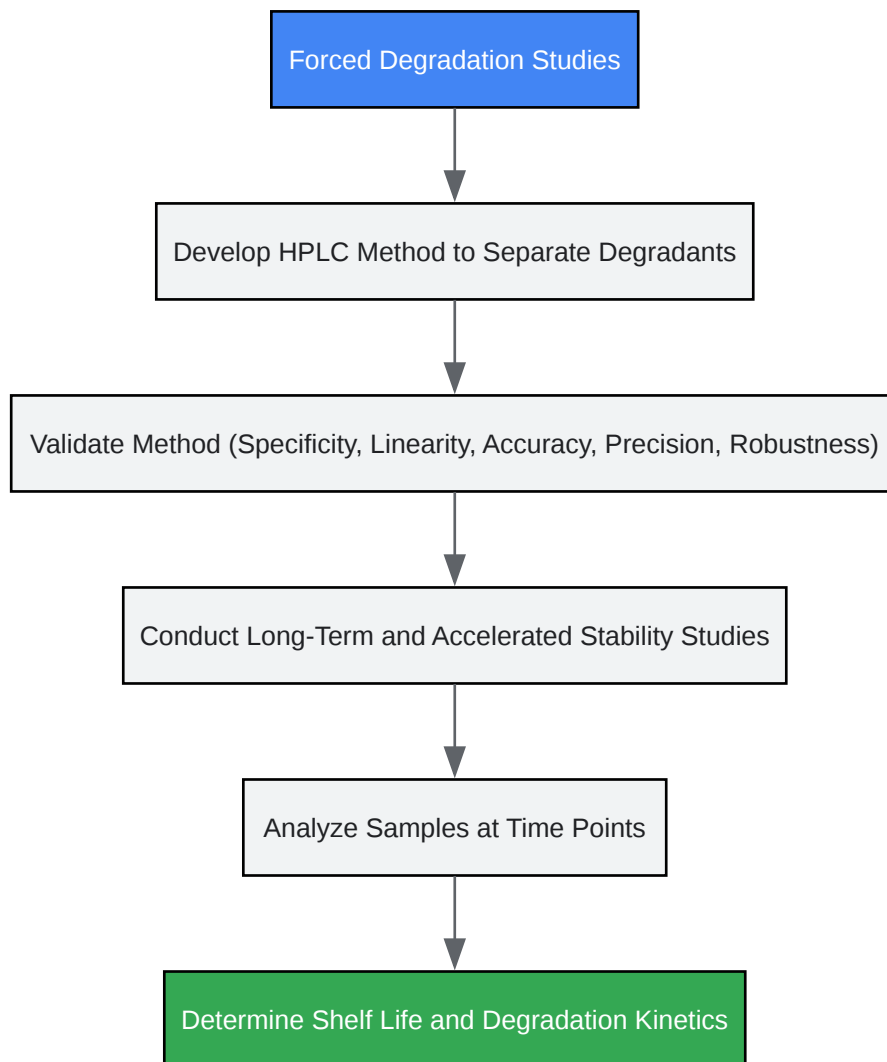
Stability-Indicating Analytical Method

A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for accurately quantifying the parent compound and its degradation products.

Parameter	Typical Conditions
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A gradient of acetonitrile and a buffered aqueous phase (e.g., phosphate or acetate buffer)
Flow Rate	1.0 mL/min
Detection	UV detection at a wavelength determined by the UV spectrum of (-)-Benzotetramisole and its degradation products.
Temperature	Column oven at a controlled temperature (e.g., 30°C)

The workflow for developing and validating a stability-indicating method is outlined below.

Workflow for Stability-Indicating Method Development



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Method Development Workflow

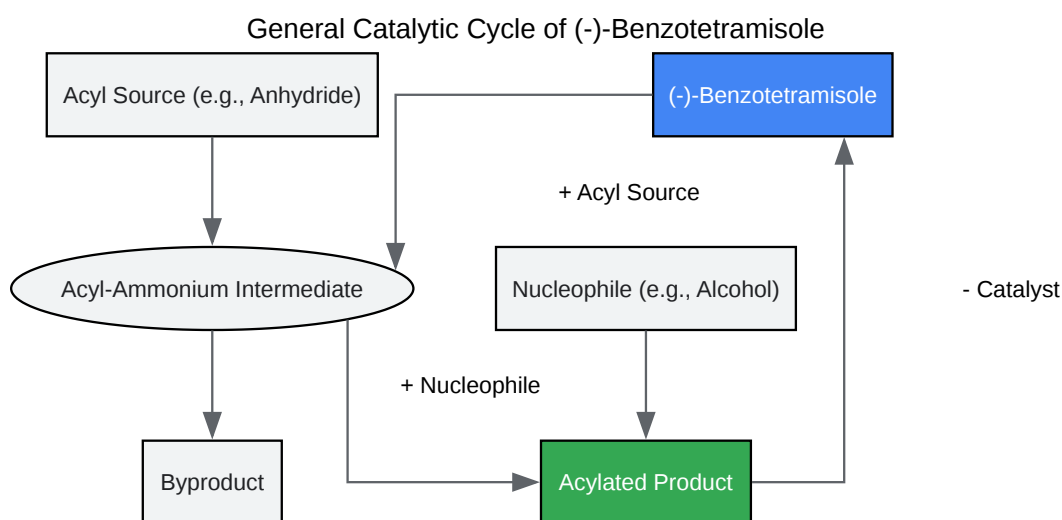
Long-Term and Accelerated Stability Studies

To establish a re-test period or shelf life, long-term and accelerated stability studies should be performed on at least three batches of **(-)-Benzotetramisole** packaged in the proposed container closure system.

Study Type	Storage Condition	Minimum Duration
Long-Term	25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

Mechanism of Action: Catalytic Cycle

(-)-Benzotetramisole functions as a Lewis base catalyst, specifically as a chiral isothioureia. Its mechanism of action in acyl transfer reactions, a common application, involves the formation of a key acyl-ammonium intermediate. Understanding this catalytic cycle is crucial for its application in synthesis.



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Catalytic Cycle of **(-)-Benzotetramisole**

In this cycle, the chiral catalyst activates the acyl source to form a reactive acyl-ammonium intermediate. The nucleophile then attacks this intermediate, leading to the formation of the acylated product and regeneration of the catalyst. The chirality of the catalyst directs the stereochemical outcome of the reaction.

Conclusion

While specific, comprehensive stability data for **(-)-Benzotetramisole** is not readily available, this guide provides a framework for its proper storage, handling, and stability assessment based on its chemical structure and established pharmaceutical guidelines. For critical applications, it is strongly recommended that researchers and drug development professionals conduct their own stability studies using validated analytical methods to ensure the quality and reliability of **(-)-Benzotetramisole**.

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